

Safe Disposal of 3,7-Dimethyl-1-octene: A Procedural Guide

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Compound of Interest

Compound Name: 3,7-Dimethyl-1-octene

Cat. No.: B1361380

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This guide provides essential safety and logistical information for the proper disposal of **3,7-Dimethyl-1-octene**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Key Safety and Handling Information

3,7-Dimethyl-1-octene is a flammable liquid and vapor.^[1] It is crucial to handle this chemical in a well-ventilated area, away from heat, sparks, open flames, and hot surfaces.^[1] When handling, wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.^{[1][2]} In case of skin contact, immediately remove all contaminated clothing and rinse the skin with water.^[1] If the substance gets in the eyes, rinse cautiously with water for several minutes.^[2]

Quantitative Data

For quick reference, the following table summarizes the key quantitative properties of **3,7-Dimethyl-1-octene**.

Property	Value	Source
CAS Number	4984-01-4	[1]
Molecular Formula	C10H20	[2]
Molecular Weight	140.27 g/mol	[2]
Boiling Point	154-156 °C	[3]
Density	0.733 g/mL at 20 °C	[3]
Flash Point	52 °C (125.6 °F) - closed cup	
Storage Temperature	2-8°C	

Experimental Protocols: Spill and Disposal Procedures

Accidental Release Measures:

In the event of a spill, evacuate the area and ensure adequate ventilation.[\[1\]](#)[\[2\]](#) Remove all sources of ignition.[\[4\]](#) Do not let the product enter drains.[\[1\]](#)[\[2\]](#) Contain the spill using an inert absorbent material such as sand, silica gel, or universal binder.[\[4\]](#)[\[5\]](#) Collect the absorbed material and place it in a suitable, closed container for disposal.[\[4\]](#)[\[5\]](#)

Waste Disposal Protocol:

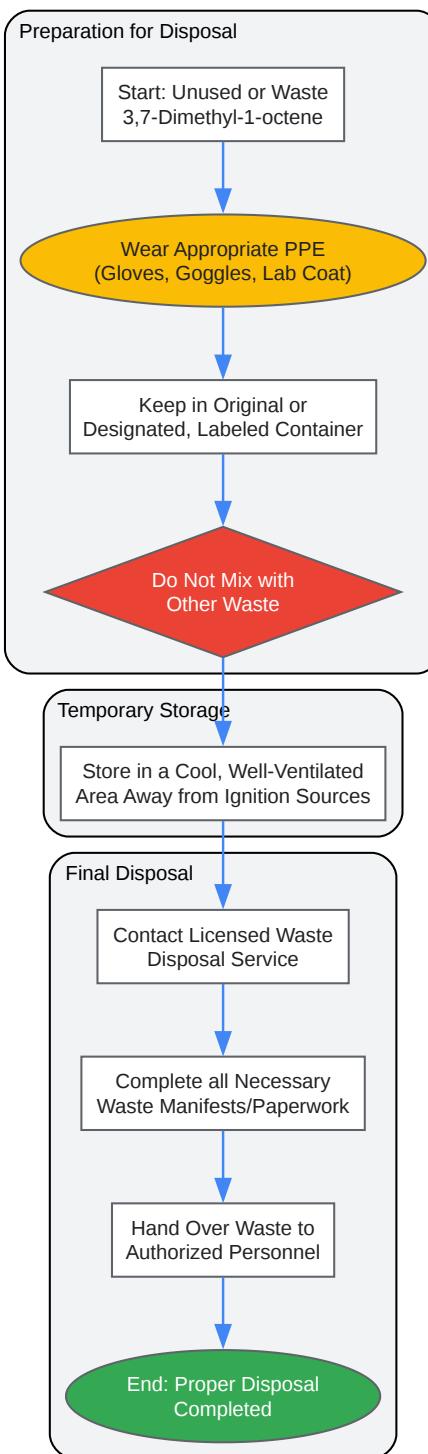
The disposal of **3,7-Dimethyl-1-octene** must be conducted in strict accordance with all national and local regulations.[\[1\]](#) It is classified as a flammable liquid and may be considered hazardous waste.

- Container Management: Do not mix **3,7-Dimethyl-1-octene** with other waste.[\[1\]](#) Keep the chemical in its original container if possible.[\[1\]](#) Uncleaned containers should be handled as if they contain the product itself.[\[1\]](#)
- Labeling: Ensure the waste container is clearly and accurately labeled with the contents, including the name "**3,7-Dimethyl-1-octene**" and any applicable hazard symbols.

- Storage: Store waste containers in a cool, well-ventilated area, away from ignition sources.
[\[1\]](#)
- Professional Disposal: Arrange for the disposal of the waste through a licensed professional waste disposal service.[\[2\]](#) Do not attempt to dispose of this chemical through standard laboratory drains or as regular trash.

Disposal Workflow

The following diagram outlines the step-by-step procedure for the proper disposal of **3,7-Dimethyl-1-octene**.

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Caption: Disposal workflow for **3,7-Dimethyl-1-octene**.

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